

Introduction: Core Properties and Nomenclature

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Compound of Interest

Compound Name: *3-Amino-4-bromophenol*

Cat. No.: *B174537*

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4-Bromo-3-aminophenol (CAS No: 100367-37-1) is a substituted aromatic compound of significant interest in the fields of medicinal chemistry and drug development.^[1] While commonly referred to as **3-Amino-4-bromophenol**, its systematic IUPAC name is 4-Bromo-3-aminophenol.^{[2][3]} Its molecular structure incorporates a phenol ring substituted with both an amino (-NH₂) group and a bromine (-Br) atom, making it a versatile chemical intermediate.^[1] The reactive nature of these functional groups allows the molecule to serve as a critical building block in the synthesis of complex organic frameworks, particularly active pharmaceutical ingredients (APIs) and novel drug candidates.^[1] This guide provides a comprehensive overview of its chemical properties, synthesis protocols, applications, and safety considerations for researchers and drug development professionals.

Physicochemical and Computed Properties

The quantitative properties of 4-Bromo-3-aminophenol are essential for its application in synthetic chemistry. The data, compiled from various chemical databases, are summarized below.

Property	Value	Reference
IUPAC Name	4-Bromo-3-aminophenol	[2]
Synonyms	3-Amino-4-bromophenol, 2-Bromo-5-hydroxyaniline	[2]
CAS Number	100367-37-1	[1] [2] [3]
Molecular Formula	C ₆ H ₆ BrNO	[2] [3]
Molecular Weight	188.02 g/mol	[1] [2]
Boiling Point	300.1 °C at 760 mmHg	[4]
Density	1.768 g/cm ³	[4]
Flash Point	135.3 °C	[4]
Hydrogen Bond Donors	2	[2]
Hydrogen Bond Acceptors	2	[2]
XLogP3	1.8	[2]
Topological Polar Surface Area	46.3 Å ²	[2]

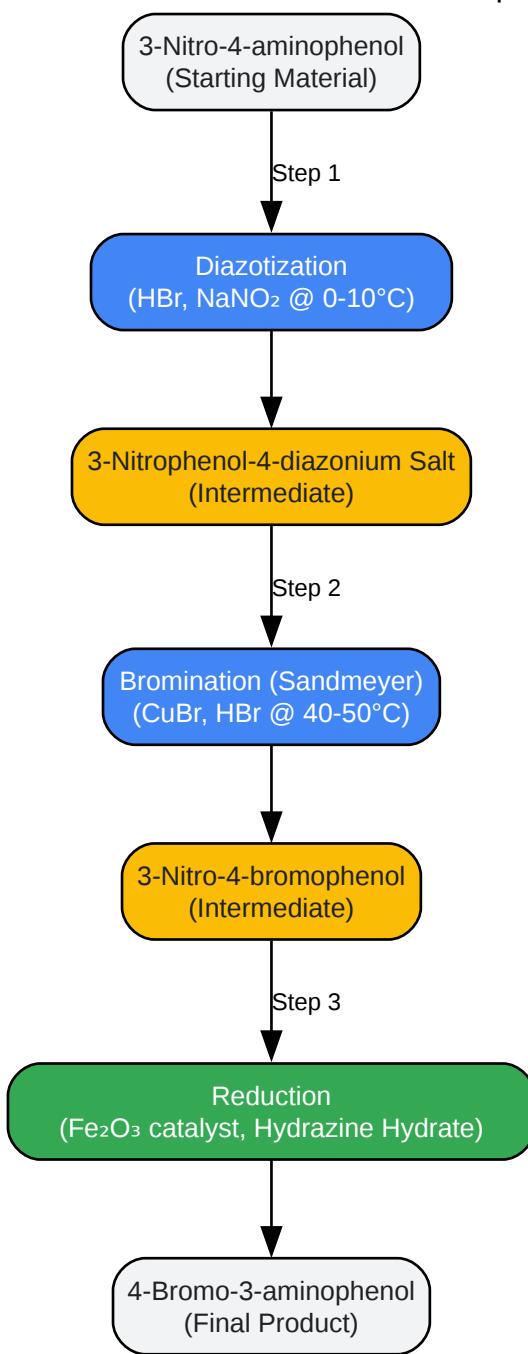
Synthesis and Experimental Protocols

The synthesis of 4-Bromo-3-aminophenol is a multi-step process that typically begins with a substituted nitrophenol.[\[5\]](#)[\[6\]](#) A common and scalable method involves the diazotization of 3-nitro-4-aminophenol, followed by a Sandmeyer-type bromination, and concluding with the reduction of the nitro group.[\[5\]](#)[\[6\]](#)

Synthesis Workflow Diagram

The following diagram illustrates the key transformations in the synthesis of 4-Bromo-3-aminophenol from 3-nitro-4-aminophenol.

Synthesis Workflow: 4-Bromo-3-aminophenol

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Caption: A three-step synthesis pathway for 4-Bromo-3-aminophenol.

Experimental Protocol

The following protocol is a representative synthesis based on patented methodologies.^{[5][6]}

Step 1: Diazotization Reaction

- Dissolve the starting material, 3-nitro-4-aminophenol, in a 40-48% hydrobromic acid solution (mass ratio of 1:4 to 1:8).[5]
- Cool the mixture to a temperature between 0-10°C using an ice bath.[5]
- Slowly add an aqueous solution of sodium nitrite (NaNO_2) dropwise to the mixture. The molar ratio of 3-nitro-4-aminophenol to sodium nitrite should be approximately 1:1.0-1.2.[5]
- Maintain the reaction temperature at 0-10°C and continue stirring for 1-3 hours to yield an aqueous solution of the 3-nitrophenol-4-diazonium salt intermediate.[5]

Step 2: Bromination Reaction (Sandmeyer Reaction)

- Prepare a solution of cuprous bromide (CuBr) in aqueous hydrobromic acid.[5][6]
- Add the diazonium salt solution from Step 1 dropwise into the cuprous bromide solution while stirring.[5][6]
- Heat the mixture to 40-50°C and maintain the reaction for 1-2 hours.[5][6]
- Cool the reaction mixture to 20-25°C to allow for the crystallization of the product.[6]
- Isolate the solid 3-nitro-4-bromophenol via filtration.[5][6]

Step 3: Reduction Reaction

- Dissolve the 3-nitro-4-bromophenol solid from Step 2 in ethanol (mass ratio of 1:4 to 1:8).[5]
- Add a catalyst, such as iron oxide (Fe_2O_3).[1][5]
- Heat the mixture to a temperature between 50-100°C.[5][6]
- Add an 80% aqueous solution of hydrazine hydrate to the heated mixture. The molar ratio of 3-nitro-4-bromophenol to hydrazine hydrate should be between 1:2.5 and 1:3.0.[5]

- Allow the reaction to proceed for 2-5 hours to yield the final product, 4-Bromo-3-aminophenol.[5][6]
- The final product can be purified using standard techniques such as recrystallization or column chromatography.

Applications in Research and Drug Development

4-Bromo-3-aminophenol is a valuable building block in pharmaceutical synthesis due to its trifunctional nature (amine, hydroxyl, and bromo groups).[1]

- Pharmaceutical Intermediate: It serves as a key precursor for synthesizing more complex molecules and APIs.[1] Its structure allows for a variety of chemical transformations, including nucleophilic and electrophilic substitutions and cross-coupling reactions, enabling the construction of diverse molecular architectures.
- Protein Degrader Building Blocks: The compound is recognized as a building block for protein degraders, a class of molecules designed to remove specific disease-causing proteins.[7]
- Oncology Research: Aminophenol derivatives, in general, are important precursors in the development of oncology drugs. For example, para-aminophenol is a key starting material for Cabozantinib, a tyrosine kinase inhibitor. The unique substitution pattern of 4-Bromo-3-aminophenol makes it a candidate for creating novel compounds targeting cancer-related pathways.
- Antimicrobial Research: Schiff bases derived from 4-aminophenol have demonstrated moderate to strong antimicrobial activities against both Gram-positive and Gram-negative bacteria, suggesting potential applications in the development of new anti-infective agents.[8]

Safety and Handling

According to safety data sheets, 4-Bromo-3-aminophenol is classified as a hazardous substance and requires careful handling.[9][10]

- Hazards Identification:

- Harmful if swallowed (Acute toxicity, Oral, Category 4).[9]
- Causes skin irritation (Category 2).[9]
- May cause an allergic skin reaction.[11]
- Causes serious eye irritation.[12]
- Toxic to aquatic life.[9][12]

- Precautionary Measures:
 - Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[9][10]
 - Handling: Avoid breathing dust. Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product. Use only outdoors or in a well-ventilated area.[9][12]
 - Storage: Keep the container tightly closed and store it in a dry, cool, and well-ventilated place.[12][13]
 - Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[9]

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